

# FT001 compound structure and properties

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## Compound of Interest

Compound Name: **FT001**

Cat. No.: **B15581002**

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## Technical Guide: The Compound FT001

Disclaimer: The identifier "**FT001**" is not uniquely associated with a single chemical entity in publicly available scientific literature. However, search results frequently point to Notoginsenoside Ft1, a saponin isolated from *Panax notoginseng*, in the context of molecular and cellular research. This guide provides a detailed overview of Notoginsenoside Ft1, which will be referred to as Ft1 throughout this document. Researchers should verify that this is the compound of interest for their specific application.

## Core Compound Identity and Properties

Notoginsenoside Ft1 is a dammarane-type triterpenoid saponin derived from the traditional medicinal plant *Panax notoginseng*. It has been investigated for its pro-angiogenic properties, making it a compound of interest in tissue repair and regenerative medicine.[\[1\]](#)

Property	Value	Source
Molecular Formula	C <sub>47</sub> H <sub>80</sub> O <sub>17</sub>	PubChem
Molecular Weight	917.1 g/mol	PubChem
Class	Triterpenoid Saponin	<a href="#">[1]</a>
Primary Source	<i>Panax notoginseng</i>	<a href="#">[1]</a>
Reported Biological Activity	Pro-angiogenic	<a href="#">[1]</a>

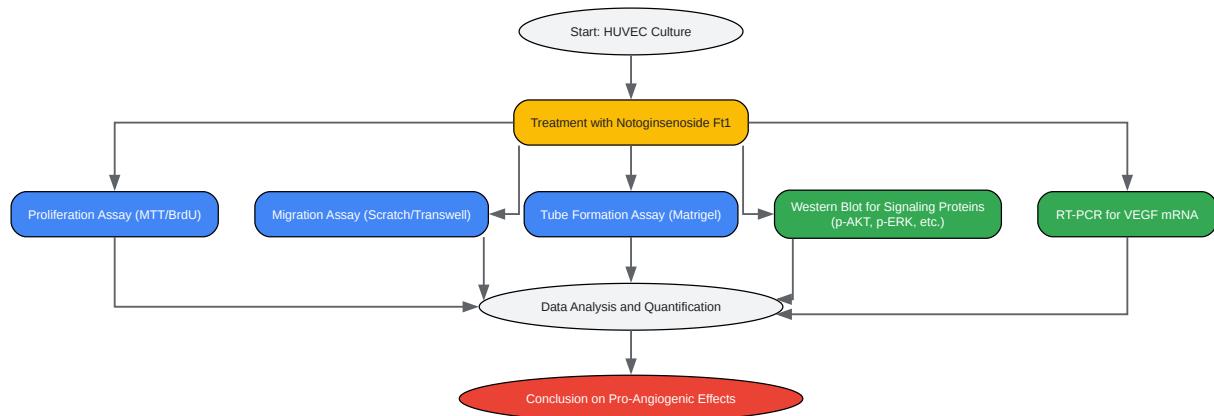
## Mechanism of Action and Signaling Pathways

Ft1 stimulates angiogenesis by promoting the proliferation, migration, and tube formation of endothelial cells.<sup>[1]</sup> Its mechanism of action is centered on the upregulation of Vascular Endothelial Growth Factor (VEGF) through the activation of multiple signaling cascades.

### PI3K/AKT and Raf/MEK/ERK Signaling

Ft1 induces the phosphorylation and activation of key components in the PI3K/AKT and Raf/MEK/ERK pathways.<sup>[1]</sup> These pathways are crucial for cell survival, proliferation, and migration. The activation of these cascades is an upstream event that contributes to the overall pro-angiogenic effect of Ft1.

Signaling Pathway of Ft1-Induced Angiogenesis



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## References

- 1. Notoginsenoside Ft1 promotes angiogenesis via HIF-1 $\alpha$  mediated VEGF secretion and the regulation of PI3K/AKT and Raf/MEK/ERK signaling pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
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